

Application Notes and Protocols for ERD03 in Zebrafish Embryo Studies

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Compound of Interest					
Compound Name:	ERD03				
Cat. No.:	B15560101	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Introduction

ERD03 is a small molecule that acts as a potent disruptor of the interaction between the EXOSC3 protein and RNA.[1] In the context of developmental biology and neurodegenerative disease research, ERD03 serves as a valuable chemical tool to model Pontocerebellar Hypoplasia Type 1B (PCH1B), a rare neurological disorder.[1] PCH1B is associated with mutations in the EXOSC3 gene, which encodes a critical component of the RNA exosome complex responsible for RNA processing and degradation. By inhibiting the normal function of EXOSC3, ERD03 treatment in zebrafish embryos phenocopies the key developmental abnormalities observed in PCH1B, providing a powerful in vivo system for studying the disease pathogenesis and for the screening of potential therapeutic compounds.

This document provides detailed application notes and protocols for the use of **ERD03** in zebrafish embryo studies, with a focus on inducing and analyzing the PCH1B-like phenotype.

Data Presentation

The following tables summarize the key quantitative effects of **ERD03** on zebrafish embryo development as reported in foundational studies.

Table 1: Morphological and Molecular Effects of **ERD03** Treatment in Zebrafish Embryos

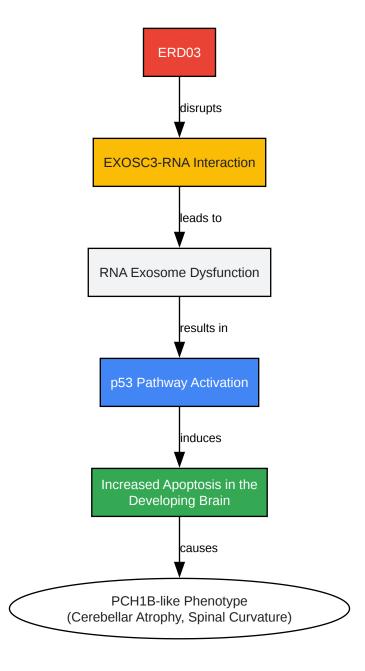


Parameter	Treatment Group	Observation	Quantitative Value	Reference
Cerebellum Size	50 μM ERD03	Significant reduction in cerebellum size compared to control.	~50% reduction	[François-Moutal et al., 2018]
Spinal Curvature	50 μM ERD03	Presence of a pronounced, abnormal spinal curvature.	Not explicitly quantified, but consistently observed.	[François-Moutal et al., 2018]
ataxin1b mRNA Levels	50 μM ERD03	Upregulation of ataxin1b mRNA, a molecular marker associated with cerebellar development.	~6-fold increase	[François-Moutal et al., 2018]
ataxin1a mRNA Levels	50 μM ERD03	Minor accumulation of ataxin1a mRNA.	Minor, not quantified	[François-Moutal et al., 2018]

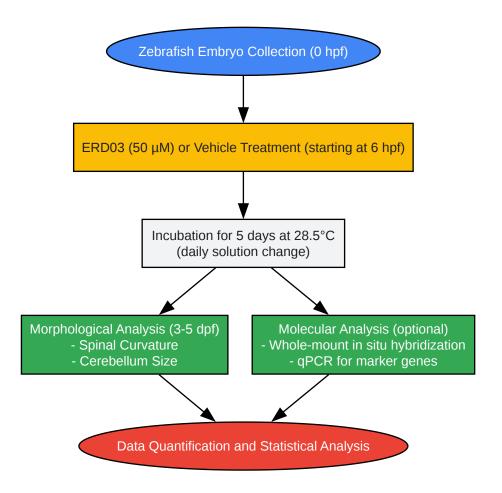
Signaling Pathway

The mechanism of action of **ERD03** involves the direct disruption of the RNA-binding function of the EXOSC3 protein, a key component of the RNA exosome cap. This disruption leads to a cascade of cellular events that culminate in the developmental defects observed in the zebrafish embryo.









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References

- 1. zfin.org [zfin.org]
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